An In-depth Technical Guide to the Physical Properties of Acetophenone-^{13}C

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Acetophenone-13C*
CAS No.:	*71777-36-1*
Cat. No.:	*B042453*

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Introduction: The Significance of Isotopic Labeling in Acetophenone

Acetophenone, the simplest aromatic ketone, serves as a fundamental building block in organic synthesis and a model compound in various spectroscopic and mechanistic studies. The introduction of a stable isotope, such as Carbon-13 (^{13}C), into its structure creates a powerful tool for researchers, scientists, and drug development professionals. Acetophenone-^{13}C, where one or more ^{12}C atoms are replaced by the heavier ^{13}C isotope, provides a unique spectroscopic signature that allows for precise tracking and quantification in complex chemical and biological systems.

This guide focuses primarily on Acetophenone-methyl-^{13}C (also known as Acetophenone-α-^{13}C or 1-Phenylethan-2-^{13}C-one), where the isotopic label is incorporated into the methyl group. This specific isotopologue is invaluable for elucidating reaction mechanisms, performing metabolic flux analysis, and serving as an internal standard in mass spectrometry-based assays[1][2]. We will explore its core physical properties, delve into the spectroscopic techniques used for its characterization, and provide practical, field-proven insights into its application.

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Core Physical and Molecular Properties

The substitution of a ^{12}C atom with a ^{13}C atom results in a subtle increase in molecular weight but generally has a negligible effect on macroscopic physical properties such as melting point, boiling point, and solubility. This is because these properties are primarily governed by intermolecular forces, which are not significantly altered by the change in nuclear mass. The most profound differences manifest at the atomic level, observable through spectroscopic methods.

Comparative Data of Acetophenone Isotopologues

The following table summarizes the key physical properties of Acetophenone-methyl-^{13}C and compares them with unlabeled acetophenone and other common ^{13}C-labeled variants. This comparative approach is crucial for selecting the appropriate standard for a given application and for understanding the subtle influence of isotopic labeling.

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Property	Acetophenone (Unlabeled)	Acetophenone -methyl-^{13}C	Acetophenone -(ring-$^{13}C_6$)	Acetophenone -$^{13}C_8$
CAS Number	98-86-2[2]	71777-36-1[1][2]	125770-94-7[3]	---
Chemical Formula	C_8H_8O	$C_7{}^{13}CH_8O$[1]	$^{13}C_6H_5COCH_3$[3]	$^{13}C_6H_5{}^{13}CO{}^{13}CH_3$
Molecular Weight	120.15 g/mol [4]	121.14 g/mol [1][5][6]	126.10 g/mol [3]	128.09 g/mol
Appearance	Colorless liquid or solid (<20 °C)	Colorless to light yellow liquid[1]	Liquid (Assumed)	Liquid (Assumed)
Melting Point	19-20 °C[5]	19-20 °C[5][7]	19-20 °C[3]	19-20 °C
Boiling Point	202 °C[5]	202 °C[5][7]	202 °C[3]	202 °C
Density (at 25 °C)	~1.03 g/mL[8]	1.038 g/mL[1]	1.081 g/mL[3]	1.097 g/mL
Refractive Index (n20/D)	~1.534[8]	1.533[7]	---	---
Solubility	Slightly soluble in water (5.5 g/L); soluble in organic solvents[9]	Soluble in DMSO[1]	Soluble in organic solvents (Assumed)	Soluble in organic solvents (Assumed)

Note: Data for some isotopologues are inferred from structurally similar compounds and general principles of isotopic labeling.

Spectroscopic Characterization: The Definitive Fingerprint

Spectroscopy is the cornerstone of isotopic analysis, providing unambiguous confirmation of the label's presence, location, and purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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Causality: ^{13}C NMR is the most direct and informative method for identifying the position of a ^{13}C label. The ^{13}C nucleus has a nuclear spin (I=½), just like a proton, making it NMR-active. In natural abundance, only about 1.1% of carbon atoms are ^{13}C, resulting in weak signals. When a position is enriched to 99% with ^{13}C, its corresponding signal in the NMR spectrum becomes exceptionally intense, serving as an unmistakable marker.

For Acetophenone-methyl-^{13}C, the ^{13}C NMR spectrum will exhibit a signal for the methyl carbon (~26.6 ppm) that is dramatically enhanced in intensity compared to the signals of the aromatic carbons and the carbonyl carbon. The chemical shifts of the other carbons remain largely unchanged.

Experimental Protocol: Acquiring a Quantitative ^{13}C NMR Spectrum

This protocol outlines the steps for acquiring a high-quality, proton-decoupled ^{13}C NMR spectrum to verify the isotopic enrichment of Acetophenone-methyl-^{13}C.

- Sample Preparation:
  - Accurately weigh approximately 20-50 mg of Acetophenone-methyl-^{13}C and dissolve it in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a standard 5 mm NMR tube.
  - Ensure the sample is fully dissolved. Use of an ultrasonic bath can aid dissolution if needed[1].
- Spectrometer Setup:
  - Insert the sample into the NMR spectrometer.
  - Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- Acquisition Parameters (for a 500 MHz spectrometer):
  - Experiment: Standard proton-decoupled ^{13}C experiment (e.g., zgpg30 on a Bruker system).

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- Pulse Width (P1): Calibrate the 90° pulse width for ^{13}C (typically 8-12 µs). For quantitative results, a 30° flip angle is often used to allow for faster repetition.
- Spectral Width (SW): Set to cover the entire expected range of carbon signals (e.g., 0-220 ppm).
- Number of Scans (NS): While a single scan may be sufficient to see the enriched signal, acquiring at least 16-64 scans is recommended for good signal-to-noise for the natural abundance carbons.
- Relaxation Delay (D1): Set a sufficient delay to allow for full relaxation of all carbon nuclei, which is critical for accurate integration. A delay of 5-10 seconds is a good starting point.
- Decoupling: Use broadband proton decoupling (e.g., cpdprg2) to collapse C-H coupling and improve signal-to-noise.

- Data Processing and Analysis:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID).
  - Phase the spectrum to ensure all peaks are in positive absorption mode.
  - Perform a baseline correction.
  - Reference the spectrum by setting the $CDCl_3$ solvent peak to 77.16 ppm.
  - Integrate all carbon signals. The integral of the methyl carbon peak should be significantly larger than the others, confirming the position and high level of isotopic enrichment.

Mass Spectrometry (MS)

Causality: Mass spectrometry separates ions based on their mass-to-charge ratio (m/z). It is the definitive technique for confirming the molecular weight of a compound and, therefore, the incorporation of a heavy isotope. Unlabeled acetophenone has a molecular weight of approximately 120.15 g/mol , resulting in a molecular ion peak (M^+) at m/z 120[10][11]. The incorporation of a single ^{13}C atom in Acetophenone-methyl-^{13}C increases the molecular weight by approximately one mass unit, shifting the molecular ion peak to m/z 121[5][6]. This M+1

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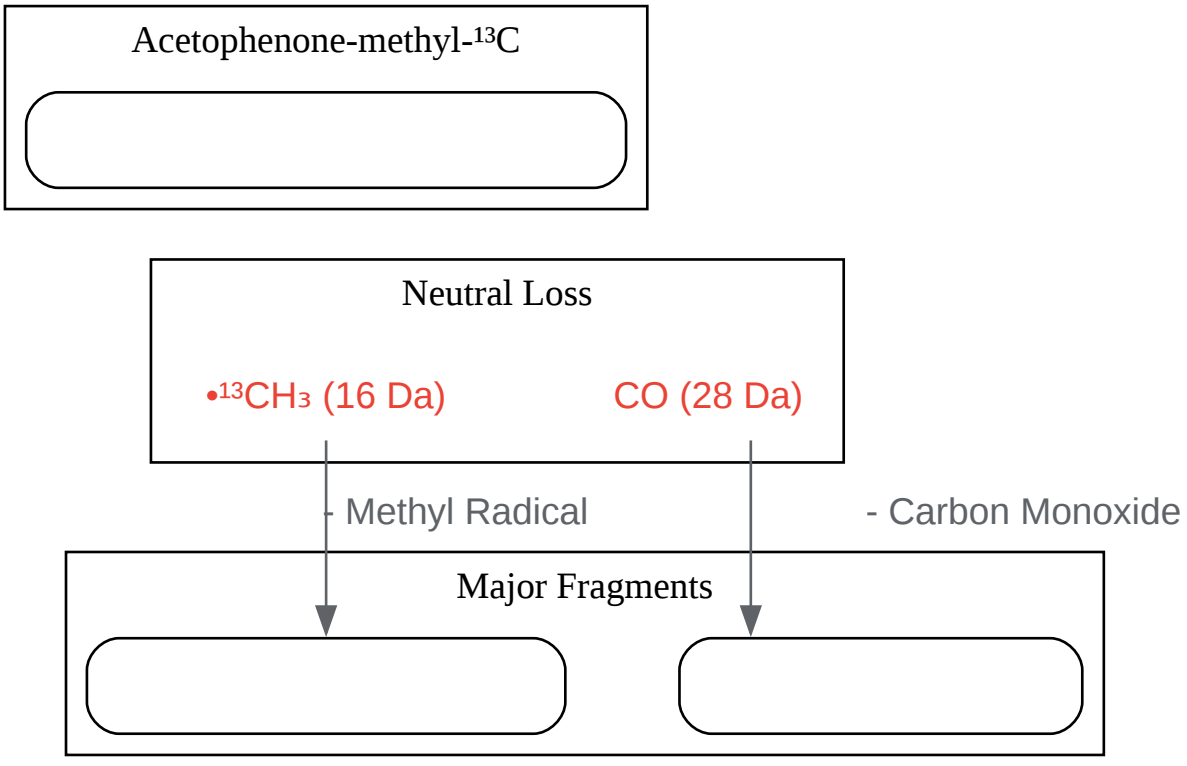
peak becomes the new base peak or molecular ion peak, depending on the fragmentation pattern.

The primary fragmentation pathway for acetophenone involves the loss of the methyl group to form the stable benzoyl cation ($C_6H_5CO^+$).

- Unlabeled Acetophenone: M^+ at m/z 120; loss of $\bullet CH_3$ (15 Da) gives a fragment at m/z 105.
- Acetophenone-methyl-^{13}C: M^+ at m/z 121; loss of $\bullet {}^{13}CH_3$ (16 Da) gives the same fragment at m/z 105.

This predictable fragmentation provides secondary confirmation of the label's location.

Diagram: Mass Spectrometry Fragmentation of Acetophenone-^{13}C



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- 1. medchemexpress.com [medchemexpress.com]
- 2. isotope.com [isotope.com]
- 3. Buy Acetophenone-(ring- 13 C 6) 99 atom 13 C, 99 (CP) Isotope - Quality Reliable Supply [sigmaaldrich.com]
- 4. Acetophenone | C6H5COCH3 | CID 7410 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Acetophenone-13C | C8H8O | CID 12196839 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. ACETOPHENONE-METHYL-13C | 71777-36-1 [chemicalbook.com]
- 8. 98-86-2 CAS MSDS (Acetophenone) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. Acetophenone - Wikipedia [en.wikipedia.org]
- 10. memphis.edu [memphis.edu]
- 11. www2.chemistry.msu.edu [www2.chemistry.msu.edu]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Acetophenone-^{13}C]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042453/docs#an-in-depth-technical-guide-to-the-physical-properties-of-acetophenone-c]

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